

Application Notes and Protocols for Preparing SRPIN803 Stock Solutions in DMSO

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Compound of Interest

Compound Name: SRPIN803

Cat. No.: B610994

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Introduction

SRPIN803 is a potent small molecule inhibitor with dual activity against Casein Kinase 2 (CK2) and Serine/Arginine-Rich Protein Kinase 1 (SRPK1).^{[1][2][3]} It plays a significant role in angiogenesis research by inhibiting the production of Vascular Endothelial Growth Factor (VEGF).^{[2][4]} This inhibitory action makes **SRPIN803** a valuable tool in studying and potentially treating angiogenesis-related diseases, such as age-related macular degeneration.^{[1][2]} Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing **SRPIN803** stock solutions due to its high solubilizing capacity for this compound.^[1]

These application notes provide a detailed protocol for the preparation, storage, and handling of **SRPIN803** stock solutions using DMSO.

SRPIN803 Chemical and Physical Properties

A summary of the key properties of **SRPIN803** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₉ F ₃ N ₄ O ₃ S	[1][5]
Molecular Weight	370.31 g/mol	[1][5]
CAS Number	380572-02-1	[1]
Appearance	Solid	[1]
Color	Light yellow to yellow	[1]

Solubility in DMSO

SRPIN803 exhibits good solubility in DMSO. For optimal dissolution, especially at high concentrations, specific handling procedures may be required.

Solubility Data	Conditions	Reference
100 mg/mL (270.04 mM)	Requires sonication and warming to 80°C. It is crucial to use newly opened, anhydrous DMSO as hygroscopic DMSO can negatively impact solubility.	[1]
20 mg/mL	Standard dissolution.	

Experimental Protocols

Materials and Equipment

- **SRPIN803** powder
- Anhydrous/Low-water content Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath or heat block (optional, for high concentrations)
- Sonicator (optional, for high concentrations)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Protocol for Preparing a 10 mM SRPIN803 Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM **SRPIN803** stock solution in DMSO.

- Preparation: Before starting, allow the **SRPIN803** powder vial to equilibrate to room temperature to prevent moisture condensation. Ensure all equipment is clean and sterile.
- Calculation:
 - To prepare a 10 mM solution, the required mass of **SRPIN803** is calculated using the formula: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 370.31 \text{ g/mol} \times 1000 \text{ mg/g} = 3.7031 \text{ mg}$
- Weighing: Carefully weigh out approximately 3.70 mg of **SRPIN803** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the tube containing the **SRPIN803** powder.[\[1\]](#)
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A clear, yellow solution should be formed.
- Assisted Dissolution (if necessary): If the compound does not fully dissolve at room temperature, gentle warming in a water bath (up to 80°C) and/or sonication can be applied to facilitate dissolution.[\[1\]](#)

- Storage: Once fully dissolved, the stock solution can be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots as recommended in the storage section.

Stock Solution Preparation Table

For convenience, the required mass of **SRPIN803** for preparing common stock solution concentrations is provided below.

Desired Concentration	Mass for 1 mL DMSO	Mass for 5 mL DMSO	Mass for 10 mL DMSO
1 mM	0.37 mg	1.85 mg	3.70 mg
5 mM	1.85 mg	9.26 mg	18.52 mg
10 mM	3.70 mg	18.52 mg	37.03 mg

This table is based on the molecular weight of 370.31 g/mol .[\[1\]](#)[\[5\]](#)

Storage and Stability

Proper storage is essential to maintain the integrity and activity of **SRPIN803**.

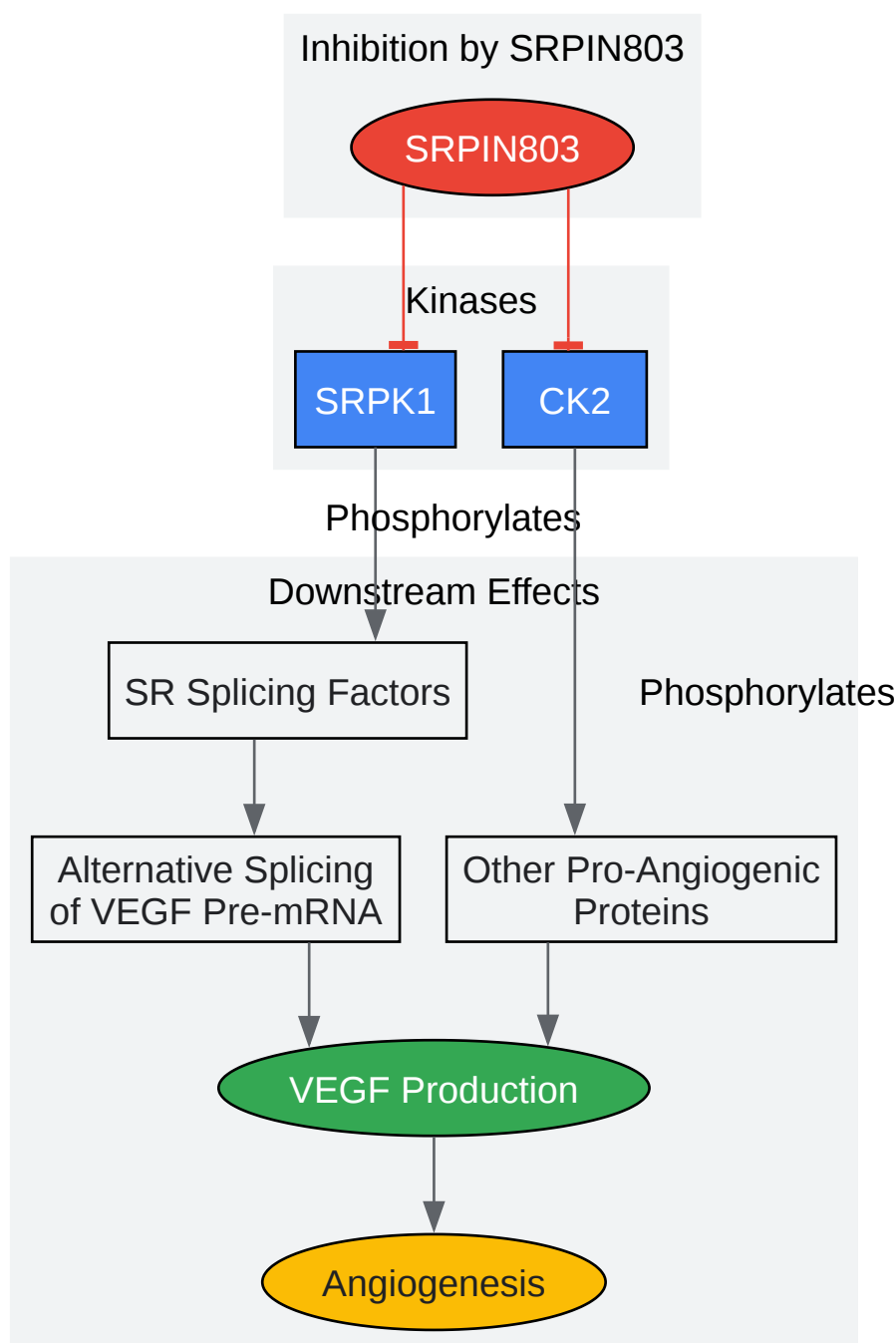
Form	Storage Temperature	Stability Period	Reference
Powder	-20°C	3 years	[1]
Powder	4°C	2 years	[1]
DMSO Stock Solution	-80°C	6 months	[1]
DMSO Stock Solution	-20°C	1 month	[1]

Note: It is strongly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound. Always protect the compound from light.

Visualizations

SRPIN803 Mechanism of Action

The following diagram illustrates the signaling pathway inhibited by **SRPIN803**. **SRPIN803** dually inhibits SRPK1 and CK2, which in turn prevents the phosphorylation of splicing factors (SR proteins) and other pro-angiogenic proteins, ultimately leading to a reduction in VEGF production and angiogenesis.

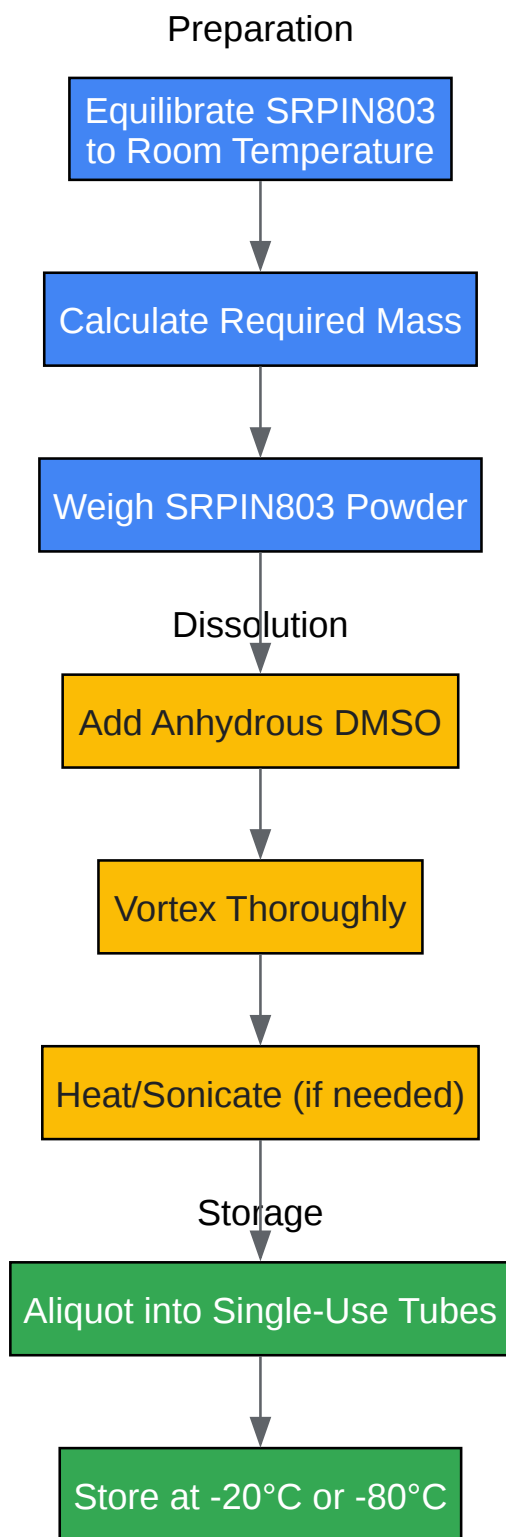


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Caption: **SRPIN803** inhibits SRPK1 and CK2, reducing VEGF and angiogenesis.

Experimental Workflow: Stock Solution Preparation

This workflow diagram outlines the key steps for preparing an **SRPIN803** stock solution.



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Caption: Workflow for preparing **SRPIN803** stock solution in DMSO.

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